Application Note: Crystallography of uPA-Phenylguanidine Complexes

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Compound of Interest

Compound Name:	*N-[4-(Aminomethyl)phenyl]guanidine Dihydrochloride*
CAS No.:	*202979-33-7*
Cat. No.:	*B1142109*

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Methodology for Structural Analysis of S1-Pocket Interactions in Urokinase-type Plasminogen Activator

Abstract

This guide details the experimental protocols for obtaining high-resolution X-ray diffraction crystals of the Urokinase-type Plasminogen Activator (uPA) catalytic domain complexed with phenylguanidine and its derivatives.[1] Phenylguanidine serves as a critical chemical probe for the S1 specificity pocket of serine proteases, mimicking the arginine side chain of natural substrates.

Due to the specific binding kinetics and solubility profiles of phenylguanidine fragments, this protocol prioritizes a displacement soaking strategy. We utilize robust parent crystals of uPA-benzamidine, followed by ligand exchange. This method ensures high isomorphism, reproducibility, and diffraction quality suitable for structure-based drug design (SBDD).

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Scientific Rationale & Mechanism

The Target: uPA Catalytic Domain

The serine protease uPA (EC 3.4.21.73) is a validated target for anti-metastatic oncology therapies. Its active site features a deep, hydrophobic S1 pocket containing Asp189 (chymotrypsin numbering), which confers specificity for basic residues (Arg/Lys).

The Ligand: Phenylguanidine

Phenylguanidine binds competitively in the S1 pocket.[1] The guanidinium group forms a salt bridge with Asp189, while the phenyl ring engages in hydrophobic interactions with the pocket walls (residues 190-195 and 213-220).

- Challenge: Phenylguanidine fragments often exhibit rapid off-rates (

) and moderate affinity (

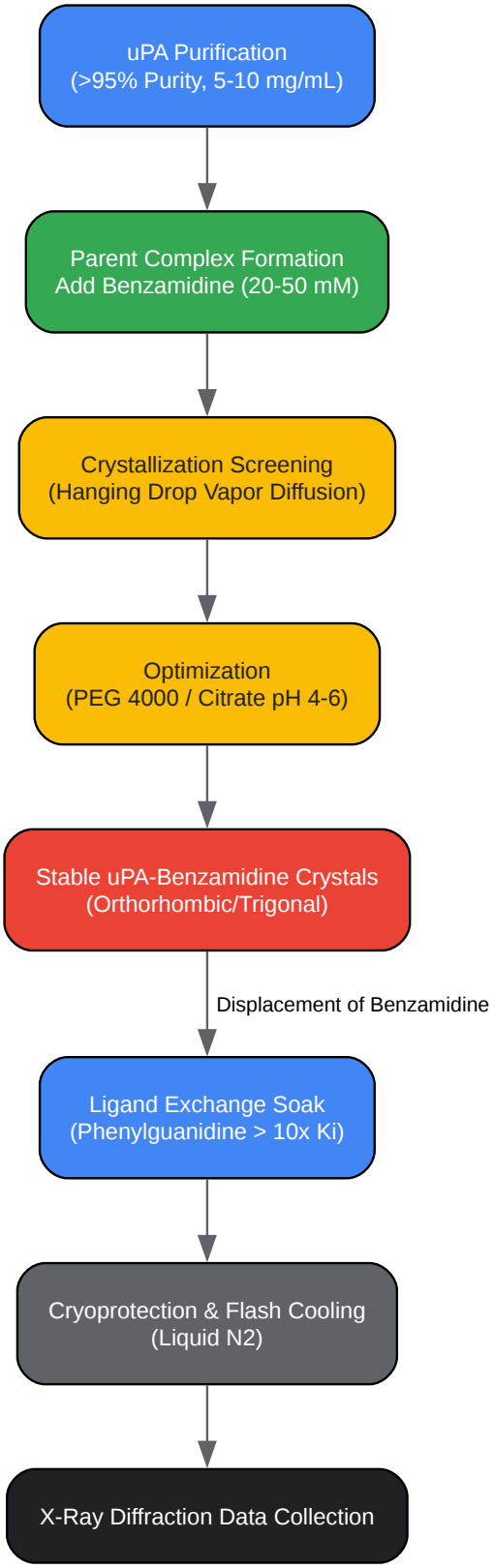
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  M range) compared to complex inhibitors.
- Solution: Crystallization requires high local ligand concentration to ensure full occupancy. Direct co-crystallization can be variable; therefore, soaking into pre-formed, stable uPA-benzamidine crystals is the industry-standard approach for fragment screening.

Experimental Workflow

The following diagram outlines the critical path from purified protein to diffraction-ready complex crystals.

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Figure 1: Workflow for generating uPA-phenylguanidine complexes via benzamidine displacement.

Detailed Protocols

Protein Preparation

High-quality crystals require high-purity protein.

- Construct: Recombinant human uPA catalytic domain (B-chain, residues Ile16-Leu262).
- Buffer: 20 mM Sodium Citrate (pH 5.0), 100 mM NaCl. Avoid phosphate buffers as they can crystallize or interfere with ligand binding.
- Concentration: Concentrate to 4–8 mg/mL.
- QC: Ensure >95% purity via SDS-PAGE and monodispersity via Dynamic Light Scattering (DLS).

Phase 1: Growing Parent Crystals (uPA-Benzamidine)

Benzamidine is used to stabilize the flexible S1 pocket and promote rapid crystallization.

Crystallization Solution (Reservoir):

Component	Concentration / Type	Role
Precipitant	**10% – 20% (w/v) PEG 4000**	**Macromolecular crowding agent**
Buffer	0.1 M Citrate or Acetate	Maintains pH 4.6 – 5.5
Salt	0.2 M Ammonium Sulfate	Modulates solubility

| Additive | 20 – 50 mM Benzamidine | Stabilizes S1 pocket (Critical) |

Setup (Hanging Drop Vapor Diffusion):

- Mix 1 µL Protein Solution + 1 µL Reservoir Solution.

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- Seal over 500 µL Reservoir Solution in a 24-well plate.
- Incubation: 4°C or 20°C (20°C is typically faster).
- Timeline: Crystals (often orthorhombic or trigonal) appear within 2–5 days.

Phase 2: Ligand Exchange (Soaking)

This step displaces the low-affinity benzamidine with the target phenylguanidine.

Soaking Solution Preparation:

- Prepare a Synthetic Mother Liquor matching the reservoir composition (e.g., 18% PEG 4000, 0.1 M Citrate pH 5.0, 0.2 M AmSO4).
- Dissolve Phenylguanidine: Add phenylguanidine to a concentration of 20–50 mM.
  - Note: If the ligand has limited solubility, dissolve in 100% DMSO to make a high-concentration stock (e.g., 1 M), then dilute into the mother liquor. Final DMSO concentration should not exceed 5-10%.
- Benzamidine Removal (Wash Step):
  - Transfer parent crystals into a drop of Synthetic Mother Liquor without benzamidine for 5–10 minutes. This initiates the washout of the competitor.
- Soak:
  - Transfer crystals into the Phenylguanidine Soaking Solution.
  - Duration: Incubate for 2 to 12 hours.
  - Mechanism:[2][3][4] The high concentration of phenylguanidine drives the equilibrium, displacing residual benzamidine.

Cryoprotection and Mounting

- Prepare Cryo-Solution: Soaking Solution + 20–25% (v/v) Glycerol or Ethylene Glycol.

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- Crucial: Ensure the Cryo-Solution contains the phenylguanidine ligand at the same concentration as the soak to prevent back-exchange/loss during mounting.

- Transfer crystal to Cryo-Solution for <30 seconds.
- Mount in a nylon loop and flash-cool in liquid nitrogen.

Data Summary & Troubleshooting

Typical Crystallographic Parameters

Parameter	Value / Range
Space Group	or (common forms)
Unit Cell	
Resolution	1.5 Å – 2.2 Å
Mosaicity	Typically < 0.5°

Troubleshooting Guide

- Problem: No Ligand Density in S1 Pocket.
  - Cause: Benzamidine was not fully displaced.
  - Fix: Increase soaking time (up to 24h) or ligand concentration. Perform a "double soak" (transfer to fresh ligand solution halfway through).
- Problem: Crystals Crack during Soak.
  - Cause: Osmotic shock or significant conformational change.
  - Fix: Step-wise soaking. Increase ligand concentration gradually (e.g., 5 mM -> 20 mM -> 50 mM).
- Problem: Poor Diffraction.

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- Cause: Crystal damage from DMSO or pH mismatch.
- Fix: Limit DMSO to <5%. Verify the pH of the soaking solution matches the parent drop exactly.

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